

In-Depth Technical Guide on the Health and Safety of Tetramethyloctane Compounds

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Compound of Interest

Compound Name: 2,2,4,5-Tetramethyloctane

CAS No.: 62183-80-6

Cat. No.: B14562929

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available health and safety data for various isomers of tetramethyloctane. The information is compiled from Safety Data Sheets (SDS) and publicly available chemical databases. It is intended to inform researchers, scientists, and drug development professionals on the potential hazards, handling precautions, and toxicological testing standards relevant to these compounds.

Physicochemical and Hazard Information

While specific quantitative toxicity data such as LD50 (median lethal dose) and LC50 (median lethal concentration) are not readily available in the public domain for most tetramethyloctane isomers, hazard classifications based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provide a qualitative assessment of their potential health risks. The following tables summarize the available information for several tetramethyloctane isomers.

Table 1: Physical and Chemical Properties of Selected Tetramethyloctane Isomers

Isomer	CAS Number	Molecular Formula	Molecular Weight (g/mol)
2,2,4,4-Tetramethyloctane	62183-79-3	C ₁₂ H ₂₆	170.33
3,3,6,6-Tetramethyloctane	62199-46-6	C ₁₂ H ₂₆	170.33
2,3,6,7-Tetramethyloctane	52670-34-5	C ₁₂ H ₂₆	170.33
2,5,6,6-Tetramethyloctane	62199-40-0	C ₁₂ H ₂₆	170.33
2,3,4,5-Tetramethyloctane	53428857-8	C ₁₂ H ₂₆	170.33
2,2,3,4-Tetramethyloctane	62183-75-9	C ₁₂ H ₂₆	170.33
2,3,5,7-Tetramethyloctane	62199-32-0	C ₁₂ H ₂₆	170.33
2,3,3,6-Tetramethyloctane	62199-24-0	C ₁₂ H ₂₆	170.33

Table 2: GHS Hazard Information for Tetramethyloctane Compounds

Compound/Mixture Containing Tetramethyloctane Isomers	GHS Hazard Statements	GHS Precautionary Statements
Mixture containing Ethanone, 1-(1,2,3,4,5,6,7,8-Octahydro-2,3,8,8-Tetramethyl-2-Naphthalenyl)-	H315: Causes skin irritation.H317: May cause an allergic skin reaction.H410: Very toxic to aquatic life with long lasting effects.[1]	P264: Wash hands thoroughly after handling.P273: Avoid release to the environment.P302+P352: IF ON SKIN: Wash with plenty of soap and water.P333+P313: If skin irritation or rash occurs: Get medical advice/attention.P391: Collect spillage.[1]

Note: The GHS information is based on a mixture containing a tetramethyl acetyloctahydronaphthalene, a structurally related compound, as specific GHS data for many individual tetramethyloctane isomers are not available.

Experimental Protocols for Toxicological Assessment

Detailed experimental protocols for specific studies on tetramethyloctane compounds are not publicly available. However, standardized methodologies for assessing chemical safety are provided by the Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals. These guidelines are internationally recognized and provide a framework for evaluating the toxicological profile of substances like tetramethyloctane. The following are summaries of relevant OECD guidelines for the health endpoints identified in the available safety data.

Acute Oral Toxicity - OECD Guideline 420 (Fixed Dose Procedure)

This method is designed to assess the acute oral toxicity of a substance without determining a precise LD50 value, thereby reducing the number of animals used.[2][3][4][5]

- Principle: The test substance is administered orally to a group of animals (typically rats, usually females) at one of the defined dose levels (5, 50, 300, 2000, or 5000 mg/kg).^{[2][3][5]} The study proceeds in a stepwise manner, with the outcome of dosing at one level determining the next step.^{[2][3][5]} The endpoint is the observation of clear signs of toxicity at a particular dose level, rather than mortality.^[5]
- Procedure: A sighting study is performed to determine the appropriate starting dose.^{[3][5]} In the main study, animals are dosed sequentially.^{[3][5]} The animals are observed for signs of toxicity and mortality for at least 14 days.^{[3][5]}
- Evaluation: The results allow for the classification of the substance into one of the GHS categories for acute oral toxicity.^[2]

Acute Dermal Toxicity - OECD Guideline 402

This guideline outlines a procedure for assessing the acute toxicity of a substance applied to the skin.^{[6][7][8]}

- Principle: The test substance is applied in a single dose to the shaved skin of experimental animals (e.g., rats, rabbits).^{[6][9]} The study aims to identify the dose that causes mortality in 50% of the test animals (LD50).^[6]
- Procedure: The substance is applied uniformly over an area of approximately 10% of the total body surface.^{[9][10]} The application site is covered with a porous gauze dressing for a 24-hour exposure period.^{[6][8][9][10]} Animals are observed for signs of toxicity and mortality for 14 days.^{[6][8]}
- Evaluation: The LD50 is calculated, and the substance is classified according to GHS criteria for acute dermal toxicity.^[6]

Acute Inhalation Toxicity - OECD Guideline 403

This guideline describes the methodology for evaluating the acute toxicity of a substance upon inhalation.^{[11][12][13][14]}

- Principle: Animals (typically rats) are exposed to the test substance, which can be a gas, vapor, or aerosol, for a defined period (usually 4 hours).^{[11][13][14]} The study is designed to

determine the median lethal concentration (LC50).[11][13]

- Procedure: The test can be conducted using a traditional LC50 protocol with multiple concentration groups or a "concentration x time" protocol.[11][14] Animals are observed for at least 14 days for signs of toxicity and mortality.[11][14]
- Evaluation: The LC50 is determined, which allows for the classification of the substance according to the GHS for acute inhalation toxicity.[11][14]

Acute Dermal Irritation/Corrosion - OECD Guideline 404

This guideline provides a method for assessing the potential of a substance to cause skin irritation or corrosion.[15][16][17][18][19]

- Principle: A single dose of the test substance is applied to the skin of an experimental animal (usually an albino rabbit).[15][17] The degree of irritation or corrosion is evaluated at specified intervals.[17]
- Procedure: The substance is applied to a small area of skin (approximately 6 cm²) and covered with a patch for a 4-hour exposure period.[15][18][19] The skin is then observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.[17][19] The observation period can extend up to 14 days to assess the reversibility of the effects.[15][18]
- Evaluation: The severity and reversibility of the skin reactions are scored to determine if the substance is an irritant or corrosive.[15]

Acute Eye Irritation/Corrosion - OECD Guideline 405

This guideline details the procedure for evaluating the potential of a substance to cause eye irritation or corrosion.[20][21][22][23][24]

- Principle: A single dose of the test substance is applied to one eye of an experimental animal (typically an albino rabbit), with the other eye serving as a control.[21][22][23][24]
- Procedure: The substance is instilled into the conjunctival sac.[22][24] The eyes are examined for lesions of the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.[21][24] The observation period can be extended up to 21 days to assess

reversibility.[23] The use of topical anesthetics and systemic analgesics is recommended to minimize animal distress.[21]

- Evaluation: The severity and reversibility of ocular lesions are scored to classify the substance's eye irritation or corrosion potential.[21]

Bacterial Reverse Mutation Test (Ames Test) - OECD Guideline 471

This in vitro test is widely used to assess the mutagenic potential of a chemical.[25][26][27][28]

- Principle: The test uses amino-acid requiring strains of *Salmonella typhimurium* and *Escherichia coli* to detect point mutations.[25][26][27] It identifies mutations that revert the existing mutations in the bacteria, restoring their ability to synthesize an essential amino acid.[25][27]
- Procedure: Bacterial cultures are exposed to the test substance at various concentrations, with and without an exogenous metabolic activation system (S9 mix).[26][27] The number of revertant colonies is counted after a 2-3 day incubation period.[27]
- Evaluation: A substance is considered mutagenic if it causes a concentration-related increase in the number of revertant colonies compared to the solvent control.[26]

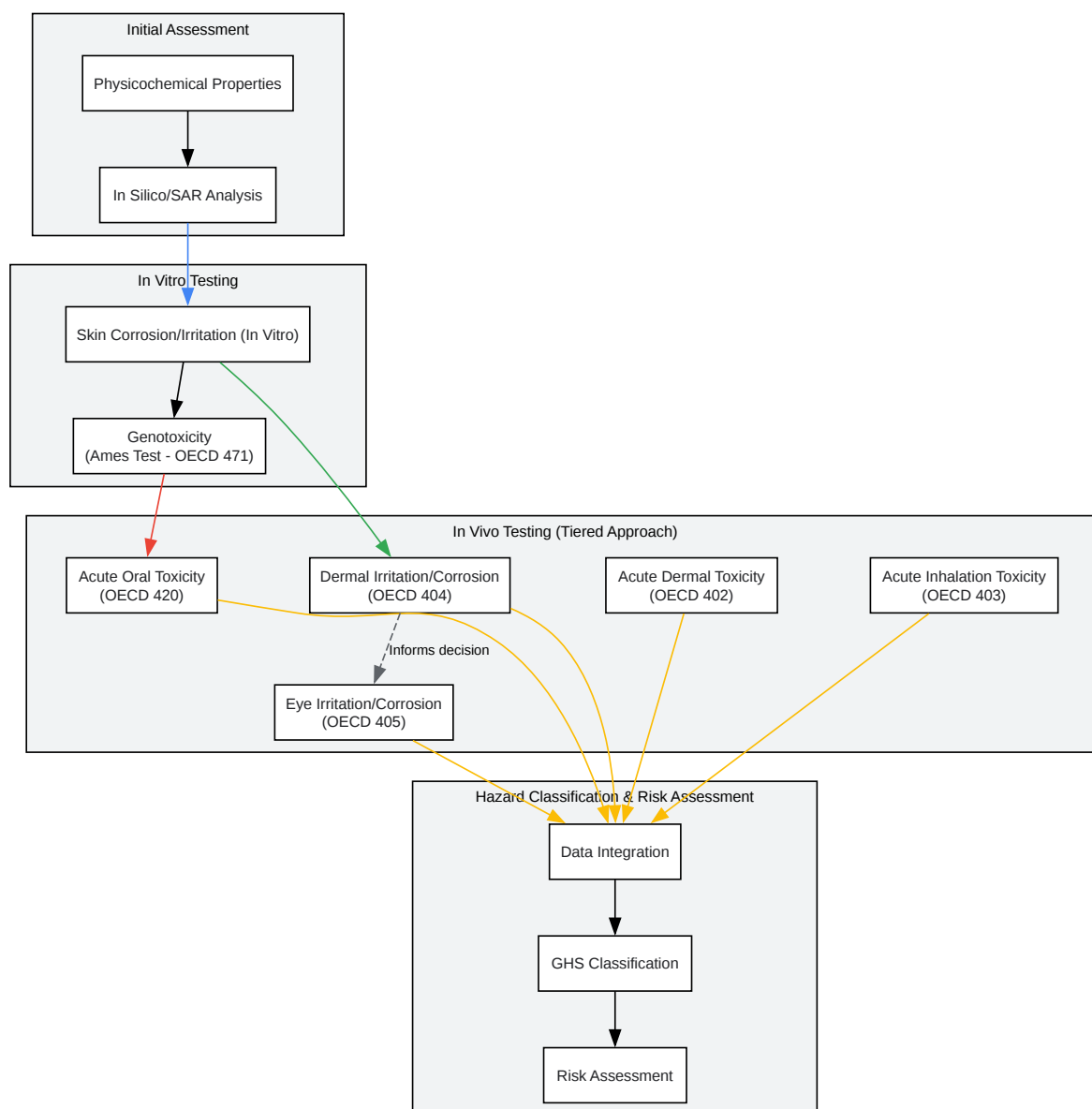
Signaling Pathways and Toxicological Mechanisms

Currently, there is a lack of specific information in the scientific literature regarding the signaling pathways that are directly affected by tetramethyloctane compounds. General toxicological principles for branched-chain alkanes suggest that their effects are likely related to their physical properties, such as their ability to disrupt cell membranes due to their lipophilic nature. However, specific molecular targets and signaling cascades have not been elucidated for this class of compounds. Further research is required to understand the molecular mechanisms underlying the toxicity of tetramethyloctane isomers.

Visualizations

Generic Experimental Workflow for Toxicological Assessment

The following diagram illustrates a generic workflow for the toxicological assessment of a chemical substance, incorporating the OECD guidelines described above.



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Caption: A generic workflow for toxicological assessment of chemical substances.

Conclusion

The available health and safety data for tetramethyloctane compounds are limited, primarily consisting of qualitative hazard classifications. While these indicate potential for skin irritation and environmental toxicity, a significant data gap exists regarding quantitative toxicity and specific mechanisms of action. The standardized OECD test guidelines provide robust methodologies for generating the necessary toxicological data to perform a comprehensive risk assessment. For researchers and professionals in drug development, it is crucial to handle these compounds with appropriate caution, assuming them to be irritants and potentially harmful until more definitive data becomes available. Any new research involving these compounds should consider incorporating toxicological assessments following the OECD guidelines to contribute to a better understanding of their safety profile.

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References

- 1. sds.rentokil-initial.com [sds.rentokil-initial.com]
- 2. oecd.org [oecd.org]
- 3. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 4. OECD Guideline 420: Acute oral Toxicity - Fixed Dose Procedure | PPTX [slideshare.net]
- 5. Acute Oral Toxicity test – Fixed Dose Procedure (OECD 420: 2001). - IVAMI [ivami.com]
- 6. Acute Dermal Toxicity OECD 402 - Toxicology IND Services [toxicology-ind.com]
- 7. oecd.org [oecd.org]
- 8. scribd.com [scribd.com]
- 9. gyansanchay.csjmu.ac.in [gyansanchay.csjmu.ac.in]
- 10. Acute dermal toxicity-402 | PPTX [slideshare.net]
- 11. OECD No. 403: Acute Inhalation Test - Analytice [analytice.com]
- 12. oecd.org [oecd.org]

- [13. Acute Inhalation Toxicity OECD 403 - Toxicology IND Services \[toxicology-ind.com\]](#)
- [14. eurolab.net \[eurolab.net\]](#)
- [15. oecd.org \[oecd.org\]](#)
- [16. oecd.org \[oecd.org\]](#)
- [17. ntp.niehs.nih.gov \[ntp.niehs.nih.gov\]](#)
- [18. nucro-technics.com \[nucro-technics.com\]](#)
- [19. Acute Dermal Irritation OECD 404 - Toxicology IND Services \[toxicology-ind.com\]](#)
- [20. oecd.org \[oecd.org\]](#)
- [21. ntp.niehs.nih.gov \[ntp.niehs.nih.gov\]](#)
- [22. ntp.niehs.nih.gov \[ntp.niehs.nih.gov\]](#)
- [23. nucro-technics.com \[nucro-technics.com\]](#)
- [24. oecd.org \[oecd.org\]](#)
- [25. Bacterial Reverse Mutation Assay or Ames assay \(OECD 471\) \[nib.si\]](#)
- [26. Ames Mutagenicity Testing \(OECD 471\) \[cptclabs.com\]](#)
- [27. oecd.org \[oecd.org\]](#)
- [28. biosafe.fi \[biosafe.fi\]](#)
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